

# Proper Disposal of 3-Acetylphenanthrene: A Step-by-Step Guide

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## Compound of Interest

Compound Name: 3-Acetylphenanthrene

Cat. No.: B1329424

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This guide provides essential safety and logistical information for the proper disposal of **3-Acetylphenanthrene** (CAS No. 2039-76-1), ensuring the safety of laboratory personnel and compliance with hazardous waste regulations. Due to its hazardous nature, **3-Acetylphenanthrene** and materials contaminated with it must be managed as chemical hazardous waste.

## Immediate Safety Considerations

**3-Acetylphenanthrene** is classified as a hazardous substance. It is harmful if swallowed or inhaled, may be harmful in contact with skin, and causes skin and serious eye irritation.[1][2][3] It may also cause respiratory irritation and is very toxic to aquatic life with long-lasting effects. [1][3] Therefore, appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, must be worn at all times when handling this chemical. All handling and preparation for disposal should be conducted in a chemical fume hood to avoid inhalation of dust.[4]

## Disposal Data Summary

For quick reference, the following table summarizes the key logistical information for disposing of **3-Acetylphenanthrene** and associated waste.

Waste Stream	Recommended Container	Labeling Requirement	Storage Location	Final Disposal Method
Unused/Expired 3-Acetylphenanthrene	Original manufacturer's container, if possible. Otherwise, a clearly labeled, sealed, and compatible container for solid waste.[5][6]	"Hazardous Waste" label with full chemical name: 3-Acetylphenanthrene, CAS No. 2039-76-1.[5][6]	Designated Satellite Accumulation Area (SAA).[7] Segregate from incompatible materials (e.g., oxidizing agents).[7]	Collection by institutional Environmental Health & Safety (EHS) for approved hazardous waste disposal.[3]
Contaminated Solid Waste (Gloves, wipes, bench paper)	Double-bagged, clear plastic bags within a labeled, rigid, sealed container.[5]	"Hazardous Waste" label describing contents (e.g., "Debris contaminated with 3-Acetylphenanthrene").[5]	Designated Satellite Accumulation Area (SAA).[7]	Collection by institutional EHS for approved hazardous waste disposal.
Contaminated Sharps (Pipette tips, broken glass)	Puncture-resistant, sealed sharps container.[5]	"Hazardous Waste" label describing contents (e.g., "Sharps contaminated with 3-Acetylphenanthrene").	Designated Satellite Accumulation Area (SAA).[7]	Collection by institutional EHS for approved hazardous waste disposal.
Empty 3-Acetylphenanthrene Containers	N/A	N/A	N/A	Triple rinse, collect rinsate as hazardous waste, deface label, then

dispose of the  
container via  
normal  
laboratory glass  
or solid waste  
streams.[6][8]

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## Detailed Disposal Protocol

Follow these procedural steps to ensure safe and compliant disposal of **3-Acetylphenanthrene** waste.

### Step 1: Waste Characterization and Segregation

- Identify Waste Streams: Differentiate between the pure chemical, contaminated lab supplies (gloves, wipes), and empty containers. Each stream has specific handling requirements.
- Segregate Waste: Do not mix **3-Acetylphenanthrene** waste with other incompatible waste streams.[8] As a combustible solid, it should be stored separately from strong oxidizing agents.[7]

### Step 2: Proper Containerization

- Pure Chemical Waste:
  - Whenever possible, use the original manufacturer's container for disposal.[5][6] Ensure the cap is securely tightened.
  - If the original container is not available or is compromised, transfer the waste to a new, compatible container that can be securely sealed with a screw-top cap.[5][7] The container must be suitable for solid waste.
  - Do not overfill containers; leave at least 10% headspace (about one inch) to prevent spillage and allow for expansion.[6][7]
- Contaminated Solid Waste:

- Collect items such as contaminated gloves, weigh boats, and absorbent paper in a clear plastic bag.<sup>[5]</sup>
- Double-bag these materials and place them inside a rigid, secondary container with a secure lid to prevent punctures and leaks.<sup>[5]</sup>
- Empty Containers:
  - A container is not considered "empty" until it has been thoroughly rinsed.
  - The first rinse of the container must be collected and treated as hazardous liquid waste.<sup>[8]</sup> Given the chemical's toxicity, it is best practice to perform a triple rinse and collect all three rinsates for disposal as hazardous waste.
  - Once rinsed, obliterate or remove the original label and dispose of the container in the appropriate laboratory glass or solid waste bin.<sup>[6][8]</sup>

### Step 3: Labeling Hazardous Waste

- Attach a completed hazardous waste tag to every container before any waste is added.<sup>[5][6]</sup>
- The label must clearly state "Hazardous Waste" and include the full chemical name ("**3-Acetylphenanthrene**"), CAS number, and an accurate description of the contents.
- Keep a running list of contents and their approximate quantities if multiple waste types are (compatibly) collected in a single container.

### Step 4: Accumulation and Storage

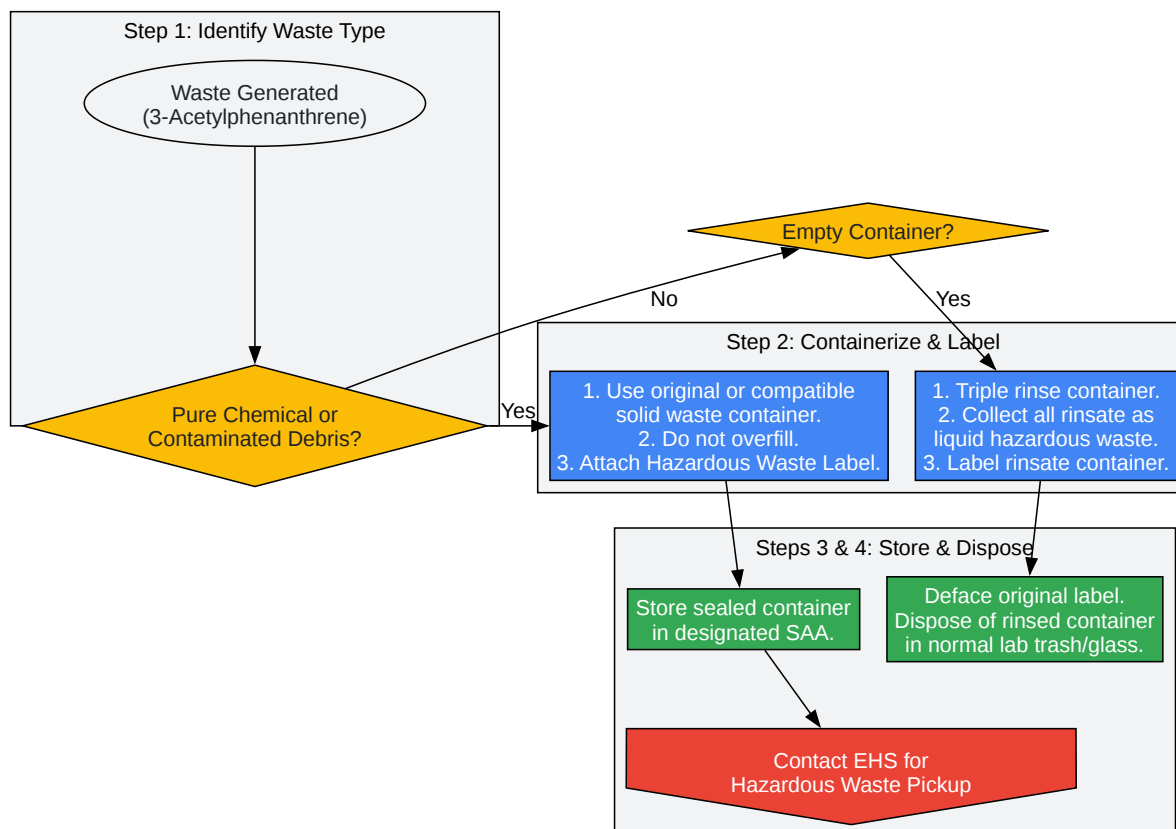
- Store all hazardous waste containers in a designated Satellite Accumulation Area (SAA).<sup>[7]</sup> This area should be under the control of the laboratory personnel.
- Keep all waste containers securely closed except when actively adding waste.<sup>[5][8]</sup>
- It is recommended to use secondary containment (such as a tray or bin) for all waste containers to contain any potential leaks.<sup>[5][8]</sup>

### Step 5: Scheduling Waste Collection

- Do not dispose of **3-Acetylphenanthrene** waste down the sink or in the regular trash.[\[6\]](#)[\[8\]](#)  
Evaporation is not an acceptable method of disposal.[\[6\]](#)
- Contact your institution's Environmental Health & Safety (EHS) department to schedule a pickup for your hazardous waste.[\[5\]](#)[\[7\]](#)
- Be aware of your institution's limits on the quantity of waste and the length of time it can be stored in an SAA before collection is required.[\[5\]](#)

## Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **3-Acetylphenanthrene** and related materials.



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Caption: Decision workflow for **3-Acetylphenanthrene** waste management.

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